

Allyl Phenyl Sulfone: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Allyl phenyl sulfone*

Cat. No.: *B097620*

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Abstract

Allyl phenyl sulfone (CAS No. 16212-05-8) is a versatile organic compound featuring a sulfonyl group flanked by an allyl and a phenyl group. This dual functionality imparts unique reactivity, making it a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceuticals and agrochemicals. This technical guide provides a detailed overview of the core physical properties of **allyl phenyl sulfone**, standardized experimental protocols for their determination, and a representative synthetic workflow. The information is presented to support and inform research and development activities involving this compound.

Chemical Identity

Allyl phenyl sulfone is systematically named (2-Propen-1-ylsulfonyl)benzene. Its structure combines the reactivity of an allyl group, which can undergo a variety of addition and substitution reactions, with the stability and electronic properties of the phenylsulfonyl moiety.

Identifier	Value
CAS Number	16212-05-8
Molecular Formula	C ₉ H ₁₀ O ₂ S
Molecular Weight	182.24 g/mol [1][2]
Synonyms	(2-Propen-1-ylsulfonyl)benzene, Phenyl allyl sulfone, (Allylsulfonyl)benzene[3][4]
InChI Key	KYPIULIVYSQNNT-UHFFFAOYSA-N[1][3]
SMILES	<chem>C=CCS(=O)(=O)c1ccccc1</chem> [1]

Physical and Chemical Properties

Allyl phenyl sulfone is typically a colorless to pale yellow or orange-green clear liquid at room temperature.[3][4] It possesses a distinctive odor. The presence of the polar sulfone group influences its solubility and reactivity.

Table 2: Summary of Physical Properties

Property	Value	Source
Appearance	Colorless to Orange to Green clear liquid	[3][4]
Boiling Point	110-113 °C at 0.5 mmHg[1][4]	
	324.7 ± 25.0 °C at 760 mmHg	[5]
Density	1.189 g/mL at 25 °C[1][4]	
	1.1 ± 0.1 g/cm ³	[5]
Refractive Index (n ₂₀ /D)	1.548[1][4]	
	1.5455-1.5495 @ 20°C	[6]
Solubility	Insoluble in water; Soluble in most organic solvents like ethanol and ether.[3][4]	
Flash Point	113 °C (235.4 °F) - closed cup[1][2]	
	182.2 ± 15.8 °C	[5]
Purity	>95.0% (GC) to 98%	[1][2][3]

Experimental Protocols for Physical Property Determination

The following sections detail generalized experimental methodologies for the determination of the key physical properties of liquid organic compounds such as **allyl phenyl sulfone**.

Determination of Boiling Point (Micro Method using Thiele Tube)

This method is suitable for small sample volumes.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this micro method, this is observed when a rapid

stream of bubbles emerges from a capillary tube submerged in the heated liquid, and the liquid re-enters the capillary upon cooling.

Procedure:

- A small amount of the liquid sample (approximately 0.5 mL) is placed into a small test tube or fusion tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- The sample tube is attached to a thermometer.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- The Thiele tube is heated gently and evenly.
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- When the boiling point of the sample is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^[7]

Measurement of Density

Principle: Density is the mass per unit volume of a substance. For a liquid, it can be determined by measuring the mass of a known volume.

Procedure:

- The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an analytical balance.^{[8][9]}

- A specific volume of the liquid sample (e.g., 5 or 10 mL) is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is re-weighed.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.[\[8\]](#)[\[9\]](#)
- The density is calculated by dividing the mass of the liquid by its volume.[\[10\]](#) The measurement should be repeated to ensure accuracy.[\[8\]](#)

Measurement of Refractive Index

Principle: The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is dependent on temperature and the wavelength of light.

Procedure (using an Abbe Refractometer):

- Ensure the prism of the Abbe refractometer is clean and dry.
- A few drops of the liquid sample are placed on the surface of the prism.
- The prism is closed and the light source is turned on.
- The eyepiece is adjusted to bring the crosshairs into focus.
- The coarse and fine adjustment knobs are used to bring the light and dark fields into view.
- The dispersion correction wheel is adjusted to eliminate any color fringes and to obtain a sharp, single boundary line.
- The boundary line is centered on the crosshairs.
- The refractive index is read from the instrument's scale. The temperature should also be recorded.[\[5\]](#)[\[11\]](#)

Determination of Solubility

Principle: The solubility of a compound in a particular solvent is determined by observing whether a homogeneous solution is formed when the two are mixed.

Procedure:

- Approximately 0.1 g of the solid or 0.2 mL of the liquid sample is placed in a small test tube.
- About 3 mL of the solvent (e.g., water, ethanol, ether) is added in small portions.
- The test tube is shaken vigorously after each addition.
- The substance is classified as soluble if it forms a homogeneous solution. It is classified as insoluble if a separate phase remains.[\[1\]](#)[\[3\]](#)

Spectroscopic Analysis Protocols

Principle: NMR spectroscopy exploits the magnetic properties of certain atomic nuclei to provide detailed information about the structure and chemical environment of molecules.

Procedure for ^1H NMR:

- A sample of **allyl phenyl sulfone** (typically 5-25 mg) is dissolved in a deuterated solvent (e.g., CDCl_3) in an NMR tube.[\[12\]](#)
- The NMR tube is placed in the spectrometer.
- The magnetic field is "shimmed" to improve its homogeneity.
- A radiofrequency pulse is applied, and the resulting signal (Free Induction Decay or FID) is detected.
- The FID is Fourier transformed to produce the NMR spectrum.
- The spectrum is phased, baseline corrected, and referenced (e.g., to the residual solvent peak or an internal standard like TMS).

Principle: FTIR spectroscopy measures the absorption of infrared radiation by a sample, which causes molecular vibrations. The absorption pattern is unique to the functional groups present

in the molecule.

Procedure for a Liquid Sample (using ATR-FTIR):

- A background spectrum of the clean Attenuated Total Reflectance (ATR) crystal is recorded.
- A small drop of the liquid sample is placed onto the ATR crystal.
- The sample spectrum is recorded. The instrument automatically ratios the sample spectrum to the background spectrum to generate the absorbance or transmittance spectrum.^{[2][13]}

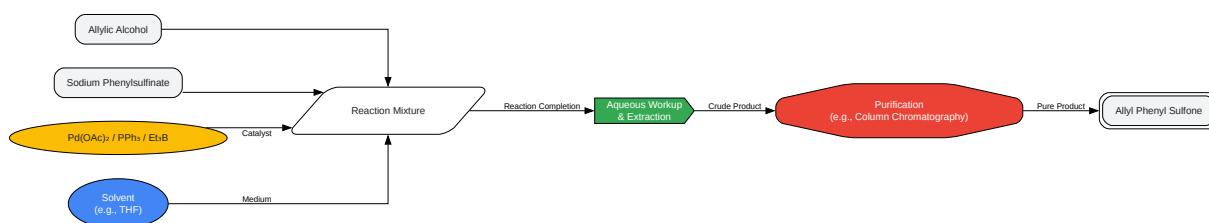
Principle: GC-MS is a hybrid technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry to identify and quantify components of a mixture.

Procedure:

- A dilute solution of **allyl phenyl sulfone** is prepared in a volatile organic solvent (e.g., dichloromethane or hexane).^[14]
- A small volume of the solution (typically 1 μL) is injected into the GC inlet.
- The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column located in an oven. The oven temperature is programmed to increase over time, separating compounds based on their boiling points and interactions with the column's stationary phase.^[6]
- As each component elutes from the column, it enters the mass spectrometer.
- In the MS, the molecules are ionized (e.g., by electron impact), causing them to fragment.^[6]
- The ions are separated based on their mass-to-charge ratio (m/z), and a mass spectrum is generated for each component. The resulting fragmentation pattern can be used to identify the compound.

Synthetic Workflow

Allyl phenyl sulfones can be synthesized through various methods. One common approach involves the reaction of an allylic alcohol with a sulfinate salt, often promoted by a catalyst.



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Caption: A generalized workflow for the synthesis of **allyl phenyl sulfone**.

This diagram illustrates a palladium-catalyzed reaction for the synthesis of **allyl phenyl sulfones** from allylic alcohols.[15] The process involves combining the reactants and catalyst in a suitable solvent, followed by standard workup and purification procedures to isolate the final product.

Conclusion

Allyl phenyl sulfone is a chemical intermediate with a well-defined set of physical properties that are crucial for its application in research and development. The experimental protocols outlined in this guide provide a foundation for the consistent and accurate determination of these properties. The provided synthetic workflow offers insight into its preparation. This technical guide serves as a valuable resource for professionals working with **allyl phenyl sulfone**, facilitating its effective use in the synthesis of more complex molecules.

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References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. aerosol.chem.uci.edu [aerosol.chem.uci.edu]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. memphis.edu [memphis.edu]
- 5. davjalandhar.com [davjalandhar.com]
- 6. cires1.colorado.edu [cires1.colorado.edu]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. acs.org [acs.org]
- 10. homesciencetools.com [homesciencetools.com]
- 11. youtube.com [youtube.com]
- 12. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 13. jascoinc.com [jascoinc.com]
- 14. Sample preparation GC-MS [scioninstruments.com]
- 15. Allyl sulfone synthesis by C-S coupling reactions [organic-chemistry.org]
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Phone: (601) 213-4426

Email: info@benchchem.com